

# In-Depth Technical Guide: NH<sub>2</sub>-PEG6-Boc Safety and Handling

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## Compound of Interest

Compound Name: NH<sub>2</sub>-PEG6-Boc

Cat. No.: B605467

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and physicochemical properties of **NH<sub>2</sub>-PEG6-Boc**, a heterobifunctional linker commonly utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs). The information presented is compiled from available safety data sheets of structurally similar compounds and supplier technical information.

## Product Identification and Properties

Identifier	Value
Product Name	NH <sub>2</sub> -PEG6-Boc
Synonyms	Boc-NH-PEG6-NH <sub>2</sub> , tert-Butyl (20-amino-3,6,9,12,15,18-hexaoxaicosyl)carbamate[1]
CAS Number	1091627-77-8[1][2]
Molecular Formula	C <sub>19</sub> H <sub>40</sub> N <sub>2</sub> O <sub>8</sub> [1][2]
Molecular Weight	424.53 g/mol [3]
Appearance	Colorless to Yellow Liquid[3][4]

## Hazard Identification and Safety Data

Note: A specific Safety Data Sheet (SDS) for **NH2-PEG6-Boc** was not available. The following data is based on the SDS for a structurally similar compound, Boc-NH-PEG3 (CAS No. 139115-92-7), and should be used as a guideline. Users should handle **NH2-PEG6-Boc** with caution and perform their own risk assessment.

GHS Classification:[5]

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[5] [6]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[5][6]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation[5][6]

GHS Label Elements:[5]

Pictogram	
Signal Word	Warning[1][5]

Precautionary Statements:[1][5]

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[1][5]
P264	Wash hands thoroughly after handling.[5]
P270	Do not eat, drink or smoke when using this product.[5]
P271	Use only outdoors or in a well-ventilated area.[5]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[5]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[5]
P304+P340	IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[5]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][5]
P330	Rinse mouth.[5]
P362+P364	Take off contaminated clothing and wash it before reuse.[5]

## Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **NH2-PEG6-Boc** and ensuring laboratory safety.

Parameter	Recommendation
Storage Temperature	2-8°C or -20°C for long-term storage.[1][3][4][7]
Storage Conditions	Keep in a dark place, under an inert atmosphere, sealed, dry, and protected from light.[1][2][3]
Incompatibilities	Strong oxidizing agents, acids, acid chlorides, acid anhydrides.[8]
Safe Handling	Avoid inhalation and contact with skin and eyes. Use in a well-ventilated area or with appropriate exhaust ventilation.[5]

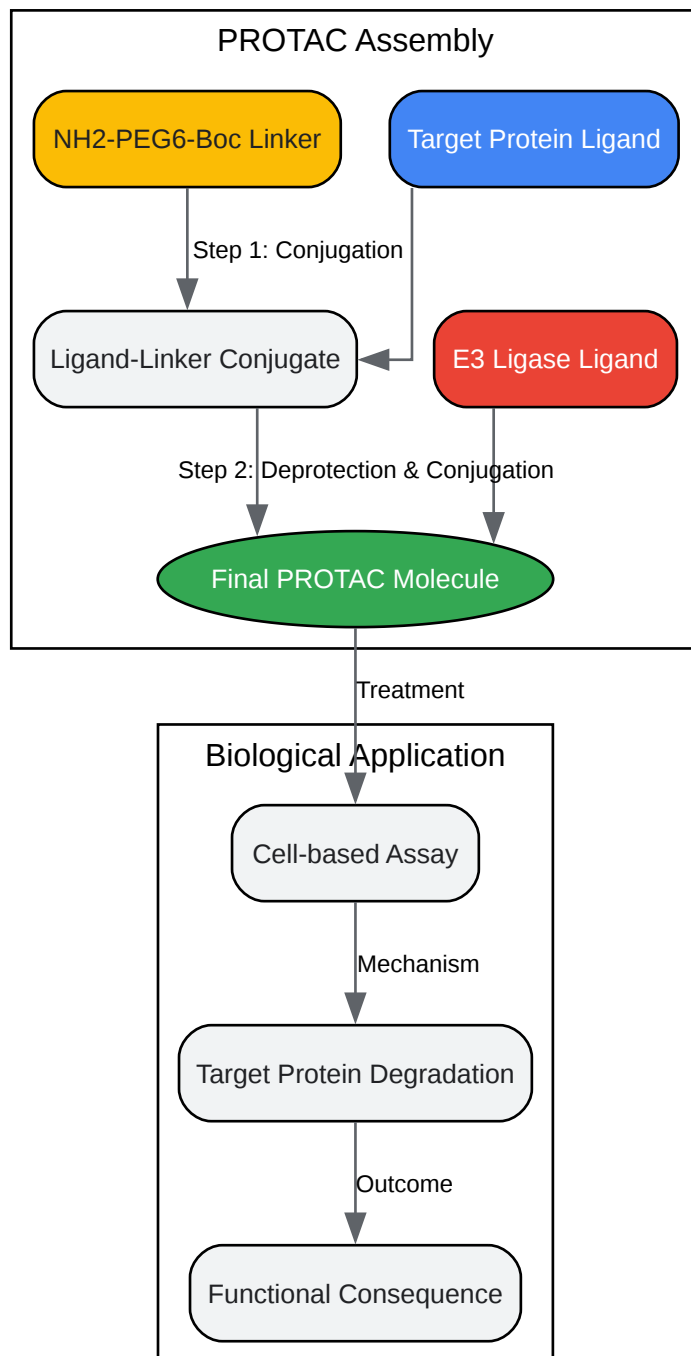
## Experimental Applications and Protocols

**NH2-PEG6-Boc** is a valuable tool in drug development, primarily serving as a flexible linker in the design of PROTACs. The terminal amine and Boc-protected amine allow for sequential conjugation to a target protein ligand and an E3 ligase ligand.

## Conceptual Experimental Workflow: PROTAC Synthesis

The following diagram illustrates the general workflow for synthesizing a PROTAC using a heterobifunctional linker like **NH2-PEG6-Boc**.

## Conceptual Workflow: PROTAC Synthesis



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Caption: Conceptual workflow for PROTAC synthesis and application.

## General Protocol for Boc Deprotection

The Boc (tert-butyloxycarbonyl) protecting group can be removed under acidic conditions to yield a free amine, which is then available for subsequent conjugation.

- Dissolve the Boc-protected compound in a suitable solvent such as dichloromethane (DCM) or dioxane.
- Add an excess of an acid, commonly trifluoroacetic acid (TFA) or hydrochloric acid (HCl) in dioxane.
- Stir the reaction at room temperature for 1-4 hours, monitoring the reaction progress by an appropriate method (e.g., TLC or LC-MS).
- Upon completion, remove the solvent and excess acid under reduced pressure.
- The resulting amine salt can often be used directly in the next step or neutralized with a base if required.

## First-Aid Measures

In case of exposure, follow these first-aid measures:

Exposure Route	First-Aid Measure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration.[9]
Skin Contact	Wash off with soap and plenty of water.[9]
Eye Contact	Flush eyes with water as a precaution.[9]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.[9]

Seek immediate medical attention if symptoms persist or in case of severe exposure.

## Personal Protective Equipment (PPE)

To ensure safety when handling **NH<sub>2</sub>-PEG6-Boc**, the following personal protective equipment is recommended:

Protection Type	Equipment
Eye/Face Protection	Safety glasses with side-shields or goggles.[5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[5]
Respiratory Protection	Use in a well-ventilated area. If inhalation risk is high, use a suitable respirator.[5]

This technical guide is intended to provide essential safety and handling information for **NH<sub>2</sub>-PEG6-Boc**. It is imperative that all laboratory personnel read and understand this information before working with this compound. Always refer to the specific SDS provided by the supplier and follow all institutional safety protocols.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

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## References

- 1. Boc-NH-PEG6-NH<sub>2</sub> | 1091627-77-8 [sigmaaldrich.com]
- 2. BOC-NH-PEG6-NH<sub>2</sub> | CAS:1091627-77-8 | Biopharma PEG [biochempeg.com]
- 3. Boc-NH-PEG6-NH<sub>2</sub> [myskinrecipes.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. Tert-butyl (2-(2-(2-hydroxyethoxy)ethoxy)ethyl)carbamate | C<sub>11</sub>H<sub>23</sub>NO<sub>5</sub> | CID 15742132 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. NH<sub>2</sub>-PEG6-Boc | PROTAC Linker | TargetMol [targetmol.com]
- 8. synquestlabs.com [synquestlabs.com]
- 9. biochempeg.com [biochempeg.com]
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